

Application Notes and Protocols for Targeted Brain Delivery of GluR23Y Peptide

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Compound of Interest

Compound Name: *GluR23Y*

Cat. No.: *B12381140*

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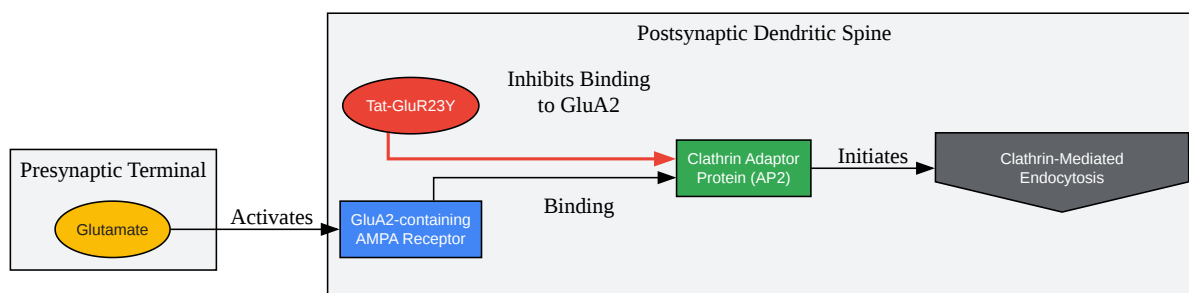
Introduction

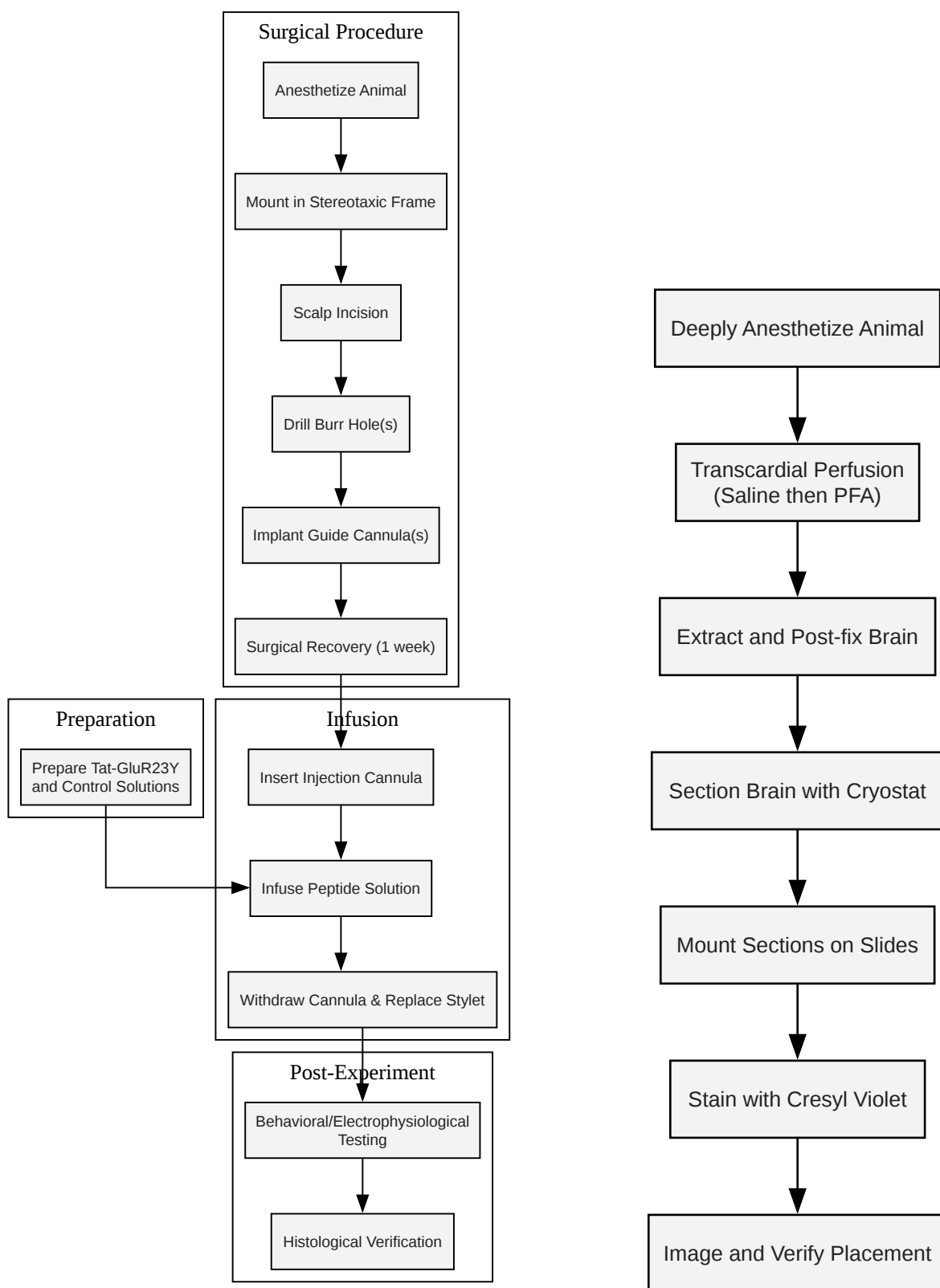
This document provides detailed application notes and protocols for the targeted delivery of the **GluR23Y** peptide to specific brain regions. The **GluR23Y** peptide, typically delivered as a cell-permeable conjugate (Tat-**GluR23Y**), is a valuable research tool for investigating the roles of AMPA receptor endocytosis in synaptic plasticity, memory formation, and various neurological disorders. Tat-**GluR23Y** acts by competitively inhibiting the interaction between the GluA2 subunit of AMPA receptors and clathrin adaptor proteins, thereby blocking receptor internalization.^[1]

The protocols outlined below focus on direct intracerebral injection techniques, which are the most common and effective methods for delivering peptides like Tat-**GluR23Y** to discrete brain areas in animal models. These techniques include intracerebroventricular (ICV) and intra-basolateral amygdala (BLA) infusions.

Signaling Pathway of Tat-GluR23Y Action

The Tat-**GluR23Y** peptide interferes with a critical step in activity-dependent synaptic depression. The following diagram illustrates the signaling pathway inhibited by this peptide.





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References

- 1. Histological verification of probe and cannula placement [bio-protocol.org]
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